

Maytansine Derivative M24: Application Notes and Protocols for Targeted Cancer Therapy

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Compound of Interest

Compound Name: Maytansine derivative M24

Cat. No.: B15567696

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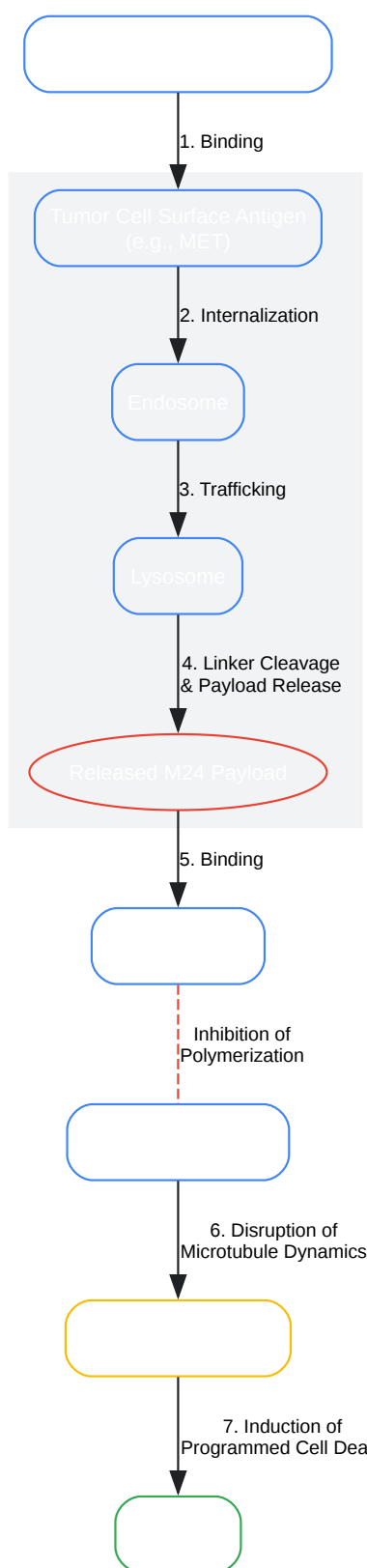
Introduction

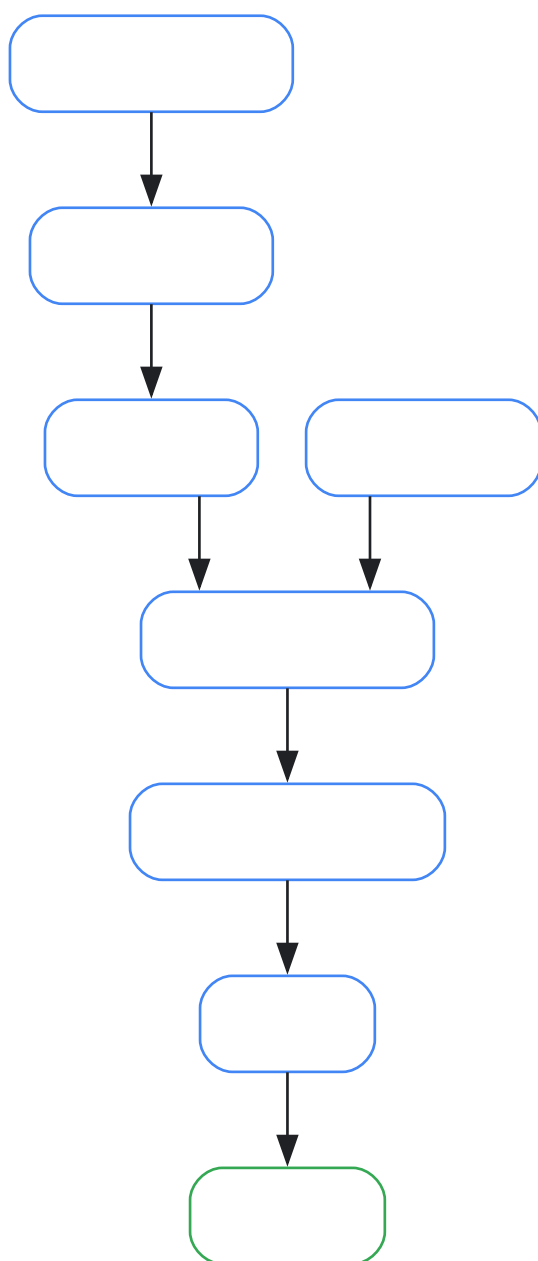
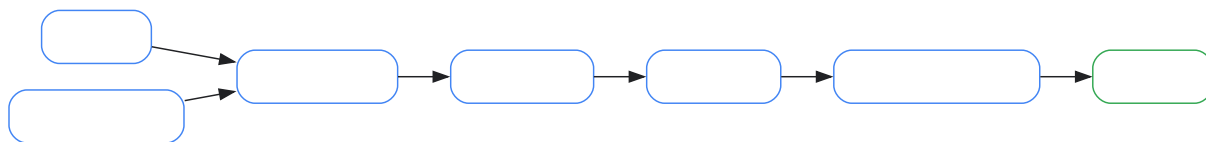
Maytansinoids are a class of potent microtubule-targeting agents that have shown significant promise as cytotoxic payloads in the development of antibody-drug conjugates (ADCs) for targeted cancer therapy.[1][2] These compounds exert their anti-tumor effects by inhibiting tubulin polymerization, leading to mitotic arrest and subsequent apoptosis of rapidly dividing cancer cells.[3][4] Maytansine itself, a natural product isolated from the shrub *Maytenus ovatus*, demonstrated high cytotoxicity but was associated with unacceptable systemic toxicity in early clinical trials.[3][5] The targeted delivery of maytansinoid derivatives via monoclonal antibodies has emerged as a successful strategy to enhance their therapeutic index, delivering the potent payload specifically to tumor cells while minimizing off-target effects.[5][6]

This document provides detailed application notes and protocols for the **maytansine derivative M24**, a drug-linker conjugate utilized in the synthesis of the antibody-drug conjugate (ADC) REGN5093-M114.[7][8][9][10] These guidelines are intended to support researchers, scientists, and drug development professionals in the evaluation and application of M24 in targeted cancer therapy research.

Mechanism of Action

The cytotoxic activity of maytansinoids, including M24, stems from their ability to disrupt microtubule dynamics.^[3] As a key component of an ADC, the M24 payload is internalized into the target cancer cell via receptor-mediated endocytosis of the ADC-antigen complex.^[1] Once inside the cell, the linker is cleaved, releasing the active maytansinoid. The released drug then binds to tubulin at the vinblastine-binding site, effectively inhibiting the assembly of microtubules.^[3]^[4] This disruption of the microtubule network leads to a cascade of downstream effects, culminating in cell cycle arrest at the G2/M phase and the induction of apoptosis.^[3]





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